Application Note: 3-Chloro-6-(methoxymethyl)pyridazine Hydrochloride in Medicinal Chemistry

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Compound of Interest

Compound Name:	*3-CHLORO-6-(METHOXYMETHYL)PYRIDAZINE HYDROCHLORIDE*
CAS No.:	*1417793-10-2*
Cat. No.:	*B3238851*

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Executive Summary

The pyridazine heterocycle has emerged as a privileged scaffold in modern drug discovery, frequently deployed as a bioisostere for phenyl and heteroaryl rings to improve physicochemical properties. **3-Chloro-6-(methoxymethyl)pyridazine hydrochloride** (CAS: 1417793-10-2) is a highly versatile bifunctional building block. It combines the orthogonal reactivity of an activated aryl chloride with the stable, lipophilic hydrogen-bond accepting capacity of a methoxymethyl ether. This application note provides a comprehensive guide to the mechanistic rationale, physicochemical profiling, and validated synthetic protocols for utilizing this intermediate in the development of novel therapeutics.

The Pyridazine Scaffold: Rationale and Bioisosterism

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In medicinal chemistry, the strategic replacement of a phenyl ring with a pyridazine core is a proven tactic for optimizing lead compounds. The pyridazine ring possesses a high dipole moment and dual hydrogen-bond acceptor capacity, which can engage target proteins in robust intermolecular interactions[1]. Furthermore, incorporating a pyridazine core typically lowers the overall lipophilicity (LogP) of a molecule compared to its carbocyclic analog. This reduction in lipophilicity often correlates with improved aqueous solubility, reduced cytochrome P450 inhibition, and a mitigated risk of binding to the cardiac hERG potassium channel—a critical factor in preventing cardiotoxicity[1].

The addition of the methoxymethyl ($-CH_2OCH_3$) group at the C6 position serves a dual purpose:

- Vector Extension & H-Bonding: It extends a flexible hydrogen-bond acceptor into adjacent binding pockets without adding excessive steric bulk.
- Metabolic Stability: Unlike direct methoxy ($-OCH_3$) substituents on aromatic rings, which are highly susceptible to CYP-mediated O-demethylation, the methoxymethyl ether is generally more metabolically robust, providing a stable vector for structure-activity relationship (SAR) exploration.

The commercial availability of this building block as a hydrochloride salt[2] is a deliberate design choice. Free-base pyridazines of low molecular weight are often hygroscopic oils or volatile liquids. The HCl salt ensures a stable, free-flowing, and easily weighable solid, which is critical for maintaining stoichiometric precision in high-throughput library synthesis.

Physicochemical Profiling

Understanding the baseline properties of the building block is essential for predicting the behavior of downstream derivatives.

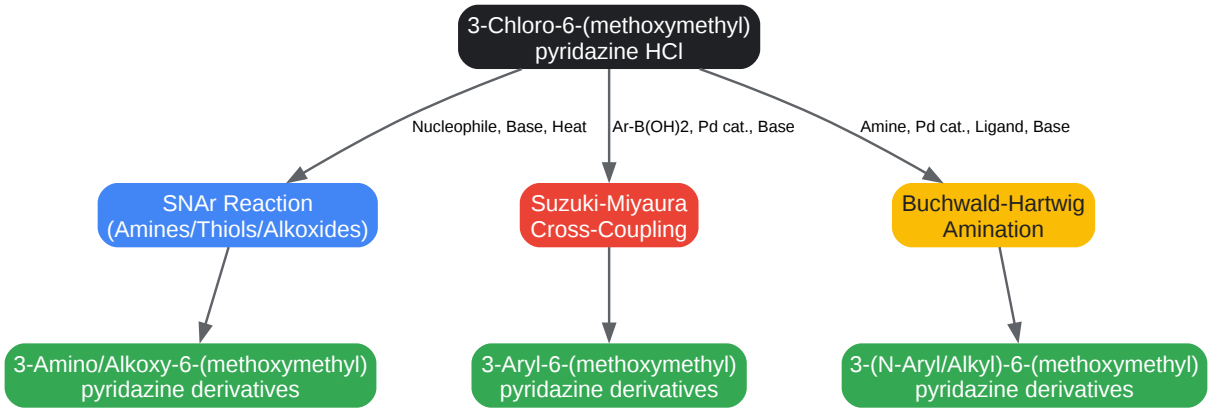
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Property	Value / Description
Chemical Name	3-Chloro-6-(methoxymethyl)pyridazine hydrochloride
CAS Registry Number	1417793-10-2[2]
Molecular Formula	$C_6H_8Cl_2N_2O$
Molecular Weight	195.04 g/mol [2]
Physical State	Solid (typically off-white to pale yellow powder)
H-Bond Donors	1 (as the HCl salt); 0 (as the free base)
H-Bond Acceptors	3 (two pyridazine nitrogens, one ether oxygen)
Reactivity Profile	Electrophilic at C3; stable ether linkage at C6

Mechanistic Reactivity & Synthetic Utility

The utility of 3-chloro-6-(methoxymethyl)pyridazine lies in the highly polarized nature of the carbon-chlorine bond. The adjacent electronegative nitrogen atoms withdraw electron density from the C3 position via both inductive and resonance effects. This dramatically lowers the Lowest Unoccupied Molecular Orbital (LUMO) of the ring, making the C3 position highly susceptible to both Nucleophilic Aromatic Substitution (SNAr) and Palladium-Catalyzed Cross-Coupling[3][4].

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Divergent synthetic pathways of the 3-chloro-6-(methoxymethyl)pyridazine scaffold.

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Validated Experimental Protocols

The following protocols are designed as self-validating systems. Because the starting material is a hydrochloride salt, stoichiometric compensation with a base is an absolute requirement to liberate the reactive free base in situ. Failure to account for this will result in stalled reactions and unreacted starting material.

Protocol A: Nucleophilic Aromatic Substitution (SNAr) with Aliphatic Amines

This protocol generates 3-amino-6-(methoxymethyl)pyridazine derivatives, a motif frequently found in kinase inhibitors and CNS-active compounds[5].

Causality & Design Choices:

- Base (DIPEA): N,N-Diisopropylethylamine is chosen because it is non-nucleophilic. It serves two purposes: neutralizing the HCl salt of the starting material (1.0 eq) and scavenging the HCl generated during the substitution (1.0 eq), preventing the amine nucleophile from becoming protonated and inactive.
- Solvent (NMP): N-Methyl-2-pyrrolidone is a highly polar aprotic solvent that stabilizes the Meisenheimer complex intermediate formed during the SNAr transition state.

Step-by-Step Methodology:

- Preparation: To an oven-dried 20 mL reaction vial equipped with a magnetic stir bar, add **3-chloro-6-(methoxymethyl)pyridazine hydrochloride** (1.0 mmol, 195 mg).
- Solvent & Base Addition: Suspend the solid in anhydrous NMP (3.0 mL). Add DIPEA (3.0 mmol, 522 µL). Validation checkpoint: The suspension should clarify as the free base is generated.
- Nucleophile Addition: Add the desired aliphatic amine (1.2 mmol).
- Reaction Execution: Seal the vial and heat the mixture to 100 °C in an oil bath or heating block for 12–16 hours.

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- Monitoring: Monitor the reaction via LC-MS. The disappearance of the starting material mass (m/z 159 for the free base [M+H]+) and the appearance of the product mass indicates completion.

- Workup: Cool the reaction to room temperature. Dilute with Ethyl Acetate (20 mL) and wash with half-saturated aqueous brine (3 x 10 mL) to remove NMP and DIPEA salts.

- Isolation: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure. Purify via flash column chromatography (typically using a gradient of Dichloromethane/Methanol).

Protocol B: Suzuki-Miyaura Cross-Coupling for Biaryl Formation

This protocol couples the pyridazine core with aryl or heteroaryl boronic acids, a critical step in building extended planar pharmacophores[3][4].

Causality & Design Choices:

- Catalyst ($Pd(dppf)Cl_2$): The bidentate dppf ligand provides a large "bite angle" that facilitates the reductive elimination step. More importantly, it stabilizes the palladium center against the coordinating nature of the pyridazine nitrogen atoms, preventing catalyst poisoning[3].

- Base (Na_2CO_3): A strong aqueous base is required to activate the boronic acid into a reactive boronate species. We use 3.0 equivalents to account for the neutralization of the starting material's HCl salt.

- Degassing: Oxygen rapidly oxidizes the electron-rich Pd(0) active species to an inactive Pd(II) complex. Thorough degassing is non-negotiable.

Step-by-Step Methodology:

- Reagent Loading: In a Schlenk tube or a pressure-rated vial, combine **3-chloro-6-(methoxymethyl)pyridazine hydrochloride** (1.0 mmol, 195 mg), the desired arylboronic acid (1.2 mmol), and $Pd(dppf)Cl_2$ (0.05 mmol, 36 mg, 5 mol%).

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- Solvent Addition: Add a solvent mixture of 1,4-Dioxane (4.0 mL) and 2M aqueous Na_2CO_3 (1.5 mL, 3.0 mmol).
- Degassing (Crucial Step): Sparge the biphasic mixture with inert Argon or Nitrogen gas for at least 10 minutes using a submerged needle. Alternatively, perform three freeze-pump-thaw cycles.
- Reaction Execution: Seal the vessel and heat to 90 °C with vigorous stirring for 8–12 hours. Validation checkpoint: The reaction mixture typically turns dark brown or black as the palladium cycles.
- Workup: Cool to room temperature. Filter the mixture through a short pad of Celite to remove palladium black, washing the pad with Ethyl Acetate (20 mL).
- Extraction: Transfer the filtrate to a separatory funnel. Separate the aqueous layer and extract with additional Ethyl Acetate (10 mL). Combine the organic layers and wash with brine (15 mL).
- Isolation: Dry over $MgSO_4$, concentrate in vacuo, and purify via silica gel chromatography (Hexanes/Ethyl Acetate gradient).

References

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